

Technical Guide: Structure Elucidation of 2,4-Diethoxy-6-methylpyrimidine

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Compound of Interest

Compound Name: 2,4-Diethoxy-6-methylpyrimidine

CAS No.: 55816-92-7

Cat. No.: B1605569

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Abstract

This technical guide details the structural characterization and synthesis of **2,4-Diethoxy-6-methylpyrimidine** (CAS: 55816-92-7). A critical intermediate in the synthesis of sulfonylurea herbicides and antiviral pharmaceuticals, this compound presents specific elucidation challenges regarding regioselectivity (O-alkylation vs. N-alkylation). This document provides a validated experimental workflow for its isolation, followed by a comprehensive spectroscopic analysis (NMR, MS, IR) to definitively confirm the O,O-dialkyl structure against potential N-alkyl isomers.

Chemical Identity & Properties

Property	Data
IUPAC Name	2,4-Diethoxy-6-methylpyrimidine
CAS Number	55816-92-7
Molecular Formula	C
	H
	N
	O
Molecular Weight	182.22 g/mol
Physical State	Colorless to pale yellow oil / Low-melting solid
Boiling Point	293–295 °C (at 760 mmHg)
Solubility	Soluble in CHCl ₃
	, DMSO, Methanol; Insoluble in water

Synthesis & Reaction Logic

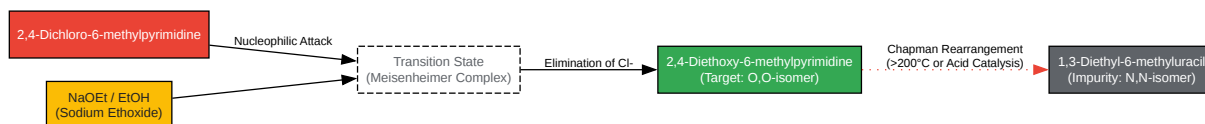
Theoretical Pathway

The synthesis relies on a nucleophilic aromatic substitution (S

Ar) of 2,4-dichloro-6-methylpyrimidine. The pyrimidine ring, activated by the electron-withdrawing nitrogen atoms, is susceptible to nucleophilic attack at positions 2 and 4.

Critical Consideration: The reaction must be controlled to favor O-alkylation (kinetic control) over N-alkylation (thermodynamic control). High temperatures or prolonged heating can induce a Chapman Rearrangement, converting the O-ethyl ether into the thermodynamically more stable N-ethyl lactam (uracil derivative).

Synthesis Workflow Diagram



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Figure 1: Synthesis pathway highlighting the S

Ar mechanism and the potential thermal rearrangement risk.

Experimental Protocol

Objective: Synthesize **2,4-diethoxy-6-methylpyrimidine** while minimizing N-alkylated byproducts.

Reagents

- 2,4-Dichloro-6-methylpyrimidine (1.0 eq)[1]
- Sodium metal (2.5 eq)
- Absolute Ethanol (Solvent/Reagent source)

Step-by-Step Methodology

- Preparation of Ethoxide: In a dry 3-neck round-bottom flask equipped with a reflux condenser and N inlet, dissolve Sodium metal (2.5 eq) in absolute Ethanol. Caution: Exothermic H evolution.
- Addition: Cool the ethoxide solution to 0°C. Add 2,4-Dichloro-6-methylpyrimidine (1.0 eq) portion-wise to maintain temperature <5°C.
- Reaction: Allow the mixture to warm to room temperature, then heat to 50–60°C for 7–8 hours. Note: Do not exceed 80°C to prevent rearrangement.

- Work-up: Evaporate ethanol under reduced pressure. Resuspend the residue in water and extract with Diethyl Ether (3x).
- Purification: Wash combined organic layers with brine, dry over Na

SO

, and concentrate. Purify via flash column chromatography (Ethyl Acetate:Hexane 10:90) to obtain the pure oil.

Structure Elucidation

Nuclear Magnetic Resonance (NMR)

The definitive proof of structure lies in distinguishing the O-methylene protons from N-methylene protons.

- O-CH

(Ether): Typically resonates downfield at

4.3 – 4.5 ppm.

- N-CH

(Amide/Lactam): Typically resonates upfield at

3.8 – 4.0 ppm.

Predicted

¹H NMR Data (300 MHz, CDCl₃)

)

Position	Group	Shift (ppm)	Multiplicity	Integration	Assignment Logic
6-Me	-CH	2.35	Singlet	3H	Methyl on aromatic ring
5-H	Ar-H	6.15	Singlet	1H	Sole aromatic proton, shielded by alkoxy groups
2-OEt	-OCH -	4.42	Quartet (Hz)	2H	Deshielded by adjacent electronegative N and O
2-OEt	-CH	1.41	Triplet (Hz)	3H	Terminal methyl
4-OEt	-OCH -	4.38	Quartet (Hz)	2H	Slightly distinct environment from pos. 2
4-OEt	-CH	1.38	Triplet (Hz)	3H	Terminal methyl

Note: The 2- and 4-ethoxy groups are chemically non-equivalent due to the lack of C2 symmetry (caused by the 6-methyl group), often resulting in two overlapping sets of signals.

C NMR Key Signals[2][3]

- C-2 / C-4 (Ipso):

164.0 – 170.0 ppm (Deshielded by Oxygen).

- C-6 (Ipso-Me):

160.0 ppm.

- O-CH

:

62.0 – 64.0 ppm.

- C-5 (Aromatic):

100.0 – 105.0 ppm.

- Ar-CH

:

24.0 ppm.

Mass Spectrometry (MS)

Ionization Mode: EI (70 eV) or ESI+

- Molecular Ion (M

): m/z 182 (Base peak or high intensity).

- Fragmentation Pattern:

- [M - 28]: Loss of Ethylene (McLafferty-like rearrangement typical in ethyl ethers)

m/z 154.

- [M - 29]: Loss of Ethyl radical

m/z 153.

- [M - 45]: Loss of Ethoxy radical (-OEt)

m/z 137.

Infrared Spectroscopy (IR)

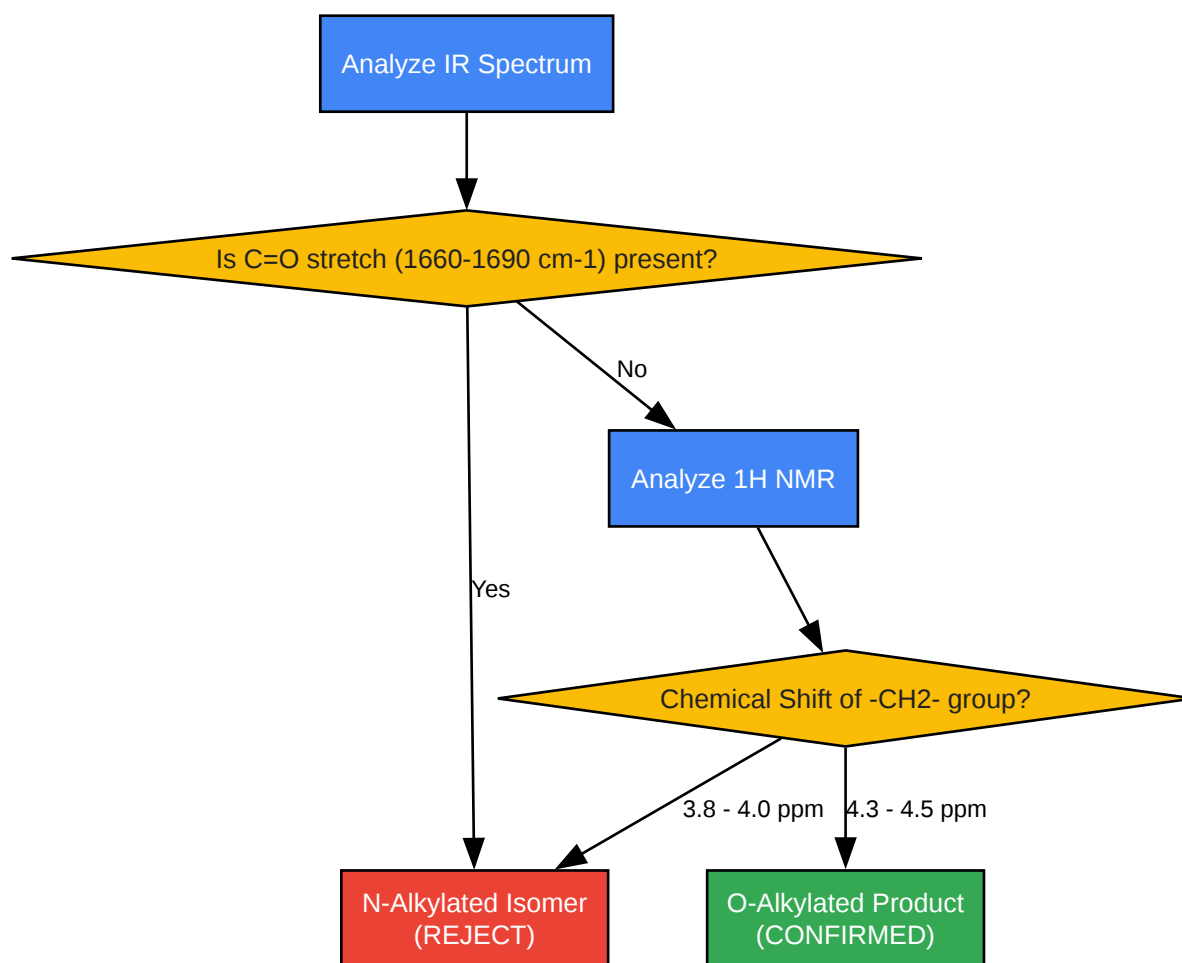
IR is the fastest method to screen for the unwanted N-alkylated isomer (Chapman rearrangement product).

- Target Compound (O-alkyl):
 - No Carbonyl Band: Absence of strong absorption at 1650–1700 cm⁻¹.
 - C-O-C Stretch: Strong bands at 1050–1250 cm⁻¹.
 - C=N Stretch: Medium band at ~1580 cm⁻¹.
- Impurity (N-alkyl/Lactam):
 - C=O (Amide) Stretch: Very strong, sharp band at 1660–1690 cm⁻¹.

. If this is present, the reaction temperature was too high.

Decision Logic for Isomer Differentiation

The following logic tree illustrates how to use spectroscopic data to validate the structure.



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Figure 2: Logic flow for differentiating **2,4-diethoxy-6-methylpyrimidine** from its N-alkylated isomers.

References

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